

5-Fluoro-2-iodonitrobenzene safety and handling precautions

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Compound of Interest

Compound Name: **5-Fluoro-2-iodonitrobenzene**

Cat. No.: **B1301865**

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An In-depth Technical Guide to the Safety and Handling of **5-Fluoro-2-iodonitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-Fluoro-2-iodonitrobenzene** (CAS No. 364-77-2), a halogenated nitroaromatic compound utilized in various research and development applications. Due to its hazardous properties, stringent adherence to safety protocols is imperative to mitigate risks to personnel and the environment. This document outlines the known hazards, provides recommendations for personal protective equipment, and details procedures for safe handling, storage, and disposal.

Hazard Identification and Classification

5-Fluoro-2-iodonitrobenzene is classified as a hazardous substance. The primary hazards associated with this compound are its toxicity and irritation potential.

GHS Hazard Statements:

- Harmful if swallowed (H302), in contact with skin (H312), or if inhaled (H332).[\[1\]](#)
- Causes skin irritation (H315) and serious eye irritation (H319).[\[2\]](#)

Signal Word: Warning[\[2\]](#)

Hazard Pictograms:

- GHS07 (Exclamation Mark)[\[2\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Fluoro-2-iodonitrobenzene** is presented in the table below. This information is critical for the safe design of experiments and for understanding the behavior of the compound under various conditions.

Property	Value	Reference
CAS Number	364-77-2	[3] [4]
Molecular Formula	<chem>C6H3FINO2</chem>	[4]
Molecular Weight	267.00 g/mol	[4]
Appearance	Light yellow to yellow to orange powder to lump	
Boiling Point	110 °C at 4 mmHg	[3]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[3]

Toxicological Data

Detailed toxicological data for **5-Fluoro-2-iodonitrobenzene** is not readily available. However, data for the closely related compound 4-fluoro-1-iodo-2-nitrobenzene suggests that it is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[\[5\]](#) Due to the structural similarities, **5-Fluoro-2-iodonitrobenzene** should be handled as a substance with similar toxicological properties.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is essential to prevent exposure to **5-Fluoro-2-iodonitrobenzene**. The following PPE should be worn at all times when handling this compound:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or Viton™). Double gloving is recommended.	To prevent skin contact. Given the halogenated and nitroaromatic nature of the compound, nitrile gloves may have limited resistance to prolonged exposure, and alternatives like Viton™ or thicker nitrile gloves should be considered for extensive handling.[6]
Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	To protect skin from accidental contact.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.	To prevent inhalation of dust or vapors.

Experimental Protocols: Safe Handling and Disposal

Adherence to strict experimental protocols is crucial for the safe use of **5-Fluoro-2-iodonitrobenzene**.

Handling Procedures

- **Work Area Preparation:** All manipulations of **5-Fluoro-2-iodonitrobenzene** should be conducted within a certified chemical fume hood.[7] The work area should be clean and free of clutter.
- **Weighing and Transferring:** Use appropriate tools, such as spatulas and glass funnels, for transferring the solid compound to minimize dust generation.
- **Reaction Setup:** Reactions should be performed in appropriate glassware, securely clamped, and equipped with necessary condensers and pressure-relief devices.

Quenching of Reactions

Reactions involving nitroaromatic compounds may require careful quenching to neutralize reactive species.

General Quenching Protocol for Nitroaromatic Compounds:

- Cooling: Cool the reaction mixture in an ice bath to control any exothermic processes.
- Slow Addition of Quenching Agent: Slowly add a suitable quenching agent. For many reactions involving nitroaromatics, a reducing agent may be used to reduce the nitro group, followed by neutralization. The choice of quenching agent will be specific to the reaction chemistry.
- Monitoring: Monitor the reaction for any signs of uncontrolled exotherm or gas evolution.[\[8\]](#)

Decontamination of Glassware

All glassware and equipment contaminated with **5-Fluoro-2-iodonitrobenzene** must be decontaminated before being removed from the fume hood.

Decontamination Protocol:

- Initial Rinse: Rinse the glassware with a suitable organic solvent (e.g., acetone) to remove the bulk of the compound.[\[7\]](#) Collect the rinsate as halogenated hazardous waste.[\[7\]](#)
- Washing: Wash the rinsed glassware with soap and hot water.[\[9\]](#)
- Final Rinse: Perform a final rinse with deionized water.

Waste Disposal

All waste containing **5-Fluoro-2-iodonitrobenzene** must be treated as hazardous waste.

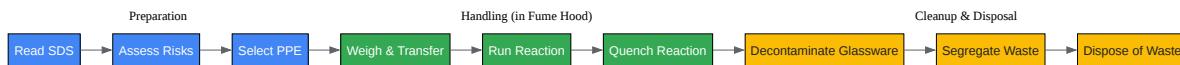
Waste Management Protocol:

- Segregation: Collect all halogenated organic waste, including solvent rinsates, in a designated and clearly labeled hazardous waste container.[\[6\]](#)[\[7\]](#)[\[10\]](#) Do not mix with non-halogenated waste.[\[7\]](#)[\[10\]](#)

- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**5-Fluoro-2-iodonitrobenzene**," and a description of any other components in the waste stream.[7]
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department.[7]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **5-Fluoro-2-iodonitrobenzene** from receipt to disposal.

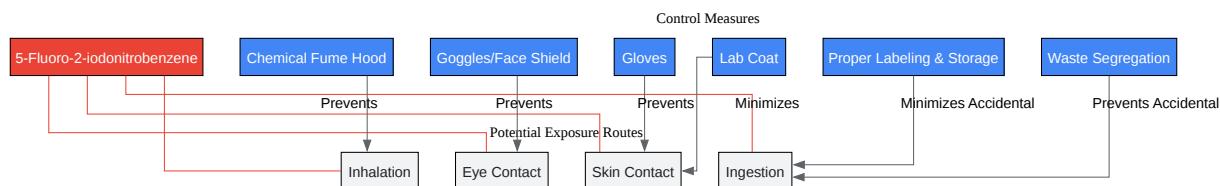


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Caption: Logical workflow for the safe handling of **5-Fluoro-2-iodonitrobenzene**.

Signaling Pathway for Hazard Mitigation

The following diagram illustrates the signaling pathway for mitigating hazards associated with **5-Fluoro-2-iodonitrobenzene**.



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Caption: Hazard mitigation pathway for **5-Fluoro-2-iodonitrobenzene**.

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